

Vitamin K1-d3 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vitamin K1-d3

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An In-depth Technical Guide to **Vitamin K1-d3**: Chemical Structure, Properties, and Analytical Methodologies

Introduction

Vitamin K1, also known as phylloquinone, is a fat-soluble vitamin essential for human health, playing a critical role in blood coagulation and bone metabolism.[1][2] **Vitamin K1-d3** is a deuterated form of Vitamin K1, where three hydrogen atoms on the methyl group of the naphthoquinone ring have been replaced with deuterium. This isotopic labeling makes **Vitamin K1-d3** an invaluable tool in metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis, allowing for precise differentiation and quantification of endogenous versus exogenously administered Vitamin K1.[3] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological significance, and analytical protocols for **Vitamin K1-d3**, tailored for researchers and drug development professionals.

Chemical Structure and Identification

Vitamin K1-d3 shares the core structure of Vitamin K1: a 2-methyl-1,4-naphthoquinone ring with a phytyl tail at the 3-position. The key difference is the trideuterated methyl group at the 2-position.[3]

- IUPAC Name: 2-(trideuteriomethyl)-3-[(2E,7R,11R)-3,7,11,15-tetramethylhexadec-2-en-1-yl]naphthalene-1,4-dione
- Synonyms: Phylloquinone-d3, Phytomenadione-d3[3]

- CAS Number: 5172-17-8
- Chemical Formula: $C_{31}H_{43}D_3O_2$

The presence of the deuterium atoms provides a distinct mass signature, which is fundamental to its application in mass spectrometry-based analytical methods.

Physicochemical and Spectroscopic Properties

The physicochemical properties of **Vitamin K1-d3** are nearly identical to those of its non-deuterated counterpart, Vitamin K1, with the primary difference being its molecular weight. Stable isotope labeling generally does not significantly alter molecular properties such as solubility, boiling point, or chromatographic retention time under typical conditions.

Table 1: Physicochemical Properties of Vitamin K1 and **Vitamin K1-d3**

Property	Vitamin K1 (Phylloquinone)	Vitamin K1-d3 (Phylloquinone-d3)	Reference
Molecular Formula	$C_{31}H_{46}O_2$	$C_{31}H_{43}D_3O_2$	
Molecular Weight	450.70 g/mol	453.71 g/mol	
Appearance	Yellow, viscous liquid	Yellow, viscous liquid (inferred)	
Solubility	Fat-soluble	Fat-soluble (inferred)	
Density	0.984 g/mL at 25 °C	~0.984 g/mL at 25 °C (inferred)	
Flash Point	> 110 °C	> 110 °C (inferred)	

Spectroscopic Data

Mass Spectrometry (MS): In mass spectrometry, **Vitamin K1-d3** is distinguished by its molecular ion peak, which is 3 mass units higher than that of unlabeled Vitamin K1. For example, in LC-MS analysis, while Vitamin K1 is detected at an m/z of 451.41 $[M+H]^+$, **Vitamin K1-d3** would be expected at an m/z of approximately 454.4. This mass shift is the basis for its use as an internal standard in isotope dilution assays.

Nuclear Magnetic Resonance (NMR) Spectroscopy: In ^1H NMR spectroscopy of Vitamin K1, the methyl group protons on the naphthoquinone ring typically appear as a singlet around δ 2.18 ppm. For **Vitamin K1-d3**, this singlet would be absent due to the replacement of protons with deuterium, providing a clear spectroscopic confirmation of the labeling.

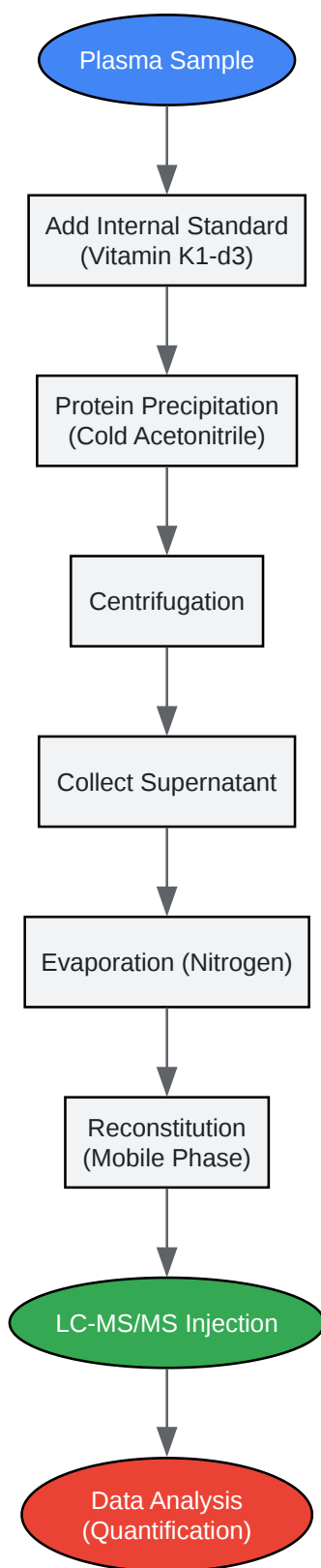
Biological Role and Signaling Pathways

Vitamin K1-d3 follows the same metabolic and signaling pathways as endogenous Vitamin K1. Its primary biological function is to act as a cofactor for the enzyme gamma-glutamyl carboxylase (GGCX). This enzyme catalyzes the post-translational carboxylation of specific glutamate (Glu) residues into gamma-carboxyglutamate (Gla) residues on a set of proteins known as Gla-proteins. This carboxylation is essential for their biological activity, enabling them to bind calcium ions.

Key processes involving Vitamin K include:

- Blood Coagulation: Activation of clotting factors II (prothrombin), VII, IX, and X in the liver.
- Bone Metabolism: Carboxylation of osteocalcin, a protein involved in bone mineralization.
- Cardiovascular Health: Activation of Matrix Gla Protein (MGP), which helps prevent vascular calcification.

The mechanism is governed by the Vitamin K cycle, a salvage pathway that regenerates the active form of Vitamin K.



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- To cite this document: BenchChem. [Vitamin K1-d3 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556376#vitamin-k1-d3-chemical-structure-and-properties]

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